

Provisional Safety Assessment & Technical Guide: 3-Chloro-2-(2-naphthyloxy)aniline

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Compound of Interest

Compound Name: 3-Chloro-2-(2-naphthyloxy)aniline

CAS No.: 937604-73-4

Cat. No.: B3169521

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Executive Summary & Scientific Rationale

This technical guide provides a comprehensive safety and handling assessment for **3-Chloro-2-(2-naphthyloxy)aniline**, a specialized intermediate frequently utilized in the synthesis of Type II Kinase Inhibitors and other pharmacophores.

Critical Insight: As a research chemical with limited empirical toxicological data, this guide employs Structure-Activity Relationship (SAR) analysis and Read-Across methodology from structural analogues (e.g., 3-chloroaniline, diaryl ethers). Researchers must treat this compound as a high-potency toxicant capable of inducing methemoglobinemia and aquatic toxicity until proven otherwise.

Chemical Identity

Property	Detail
Chemical Name	3-Chloro-2-(2-naphthyloxy)aniline
CAS Number	937604-73-4
Molecular Formula	
Molecular Weight	269.73 g/mol
Predicted LogP	~4.5 - 5.2 (Highly Lipophilic)
Physical State	Off-white to pale brown solid (typical for halo-anilines)

GHS Hazard Identification (Predicted)

Based on the functional group analysis of the chloro-aniline core and naphthyl ether moiety, the following GHS classifications are projected. This is a conservative safety profile designed to maximize researcher protection.

Hazard Classification

- Acute Toxicity (Oral/Inhalation): Category 3 (Toxic if swallowed or inhaled).
- Skin Sensitization: Category 1 (May cause an allergic skin reaction).
- Specific Target Organ Toxicity (Repeated Exposure): Category 2 (Blood/Spleen - Methemoglobinemia).
- Aquatic Toxicity (Acute/Chronic): Category 1 (Very toxic to aquatic life with long-lasting effects).

Signal Word: DANGER

Hazard Statements (H-Codes)

- H301+H331: Toxic if swallowed or if inhaled.
- H317: May cause an allergic skin reaction.

- H373: May cause damage to organs (blood system) through prolonged or repeated exposure.
- H410: Very toxic to aquatic life with long-lasting effects.

Toxicological Profile & Mechanism of Action

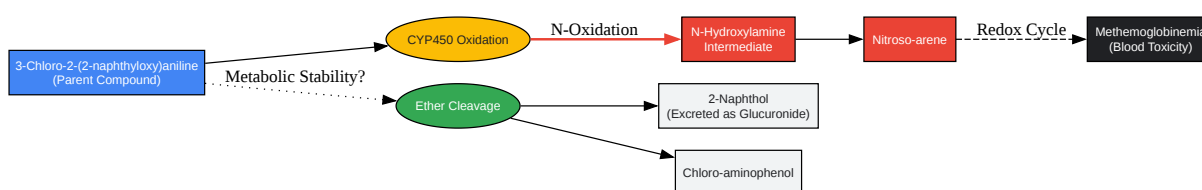
Mechanism of Toxicity: The Aniline Trap

The primary toxicological concern stems from the aniline moiety. Unlike simple amines, halogenated anilines undergo hepatic bioactivation.

- N-Hydroxylation: Cytochrome P450 enzymes oxidize the amine to an N-hydroxylamine.
- Methemoglobinemia: The metabolite oxidizes Ferrous hemoglobin () to Ferric methemoglobin (), which cannot transport oxygen.
- Adduct Formation: The electrophilic nature of the oxidized intermediate can form covalent adducts with DNA/proteins, leading to sensitization or cytotoxicity.

Predicted Metabolic Pathway (Graphviz)

The following diagram illustrates the divergent metabolic pathways: one leading to bioactivation (Toxicity) and the other to detoxification (Excretion).



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Figure 1: Predicted metabolic fate. The N-oxidation pathway (Red) represents the primary mechanism for aniline-induced hematotoxicity.

Handling & Exposure Controls

Protocol Integrity: This workflow assumes the compound is a potent sensitizer. Engineering controls are prioritized over PPE.

Engineering Controls

- Primary Containment: All weighing and solubilization must be performed in a Class II Biosafety Cabinet or a Chemical Fume Hood with a face velocity > 100 fpm.
- Static Control: Use anti-static weighing boats. The lipophilic nature suggests potential for static charge accumulation.

Personal Protective Equipment (PPE) Matrix

Body Part	Standard PPE	High-Risk PPE (Spills/Aerosols)
Hands	Double Nitrile Gloves (0.11 mm min)	Silver Shield / Laminate Gloves (Breakthrough > 480 min)
Respiratory	N95 (if in hood)	P100 / N99 Full Face Respirator (if outside hood)
Eyes	Chemical Safety Goggles	Face Shield + Goggles
Body	Lab Coat (Cotton/Poly)	Tyvek Coverall

Solubilization & Stability

- Solubility: Insoluble in water. Soluble in DMSO, Ethanol, and DMF.
- Stability: Sensitive to oxidation (air) and light. Store under inert gas (Nitrogen/Argon) at -20°C.

- **Self-Validating Step:** Upon dissolving in DMSO, the solution should remain clear. Any rapid darkening (brown/black) indicates oxidation of the aniline group; discard and prepare fresh under inert atmosphere.

Emergency Response Protocols

First Aid

- **Inhalation:** Move to fresh air immediately. Warning: If victim has blue lips/fingernails (Cyanosis), administer oxygen and seek medical attention for Methemoglobinemia.
- **Skin Contact:** Wash with soap and water for 15 minutes. Do NOT use ethanol or solvents, as they enhance transdermal absorption of lipophilic anilines.
- **Eye Contact:** Rinse cautiously with water for 15 minutes. Remove contact lenses.

Spill Cleanup Workflow

- **Evacuate:** Clear the immediate area.
- **PPE Up:** Don double nitrile gloves and P100 respirator.
- **Contain:** Cover spill with a damp absorbent pad (to prevent dust).
- **Neutralize:** Clean surface with 10% bleach solution followed by water.
- **Disposal:** Collect as Hazardous Chemical Waste (do not drain).

Ecological Impact (Aquatic)

Assessment: The 2-naphthyloxy group significantly increases the octanol-water partition coefficient ($\text{LogP} > 4.5$).

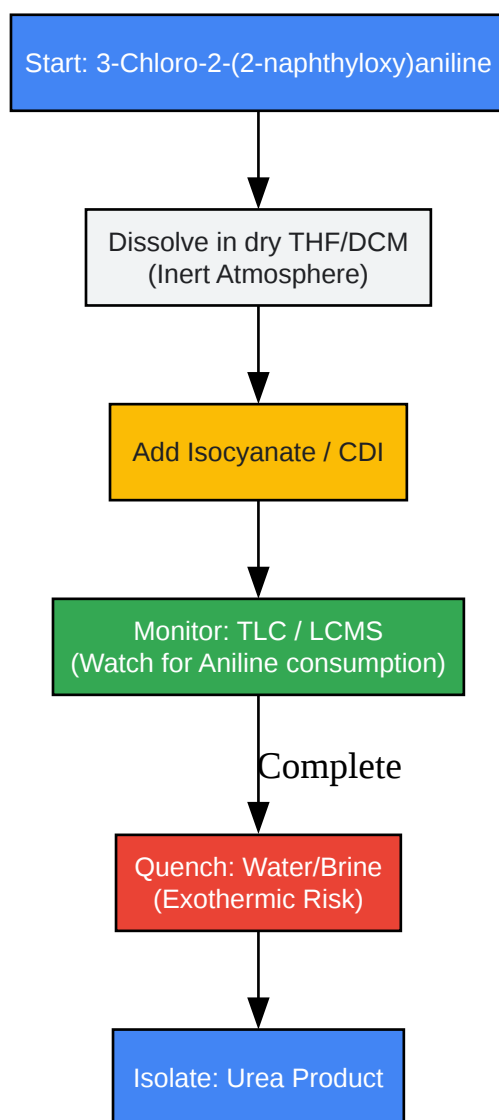
- **Bioaccumulation:** High potential for bioconcentration in aquatic organisms.
- **Toxicity:** Anilines are acutely toxic to *Daphnia magna* and fish species.
- **Disposal Mandate:** All aqueous waste containing traces of this compound must be collected for incineration. Zero discharge to municipal sewage.

Synthesis & Application Context

This compound is a critical scaffold for Type II Kinase Inhibitors. The naphthyloxy group often occupies the hydrophobic "allosteric pocket" of the kinase enzyme, while the aniline serves as the "hinge binder" or linker.

Experimental Workflow: Coupling Reaction

When using this intermediate in a urea coupling reaction (common in drug discovery):



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Figure 2: Standard coupling workflow. Note the requirement for inert atmosphere to prevent aniline oxidation before reaction.

References

- National Center for Biotechnology Information (2023). PubChem Compound Summary for CID 6894, 3-Chloro-2-methylaniline (Analogous Structure). Retrieved from [[Link](#)]
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Sources

- 1. Aniline, 3-chloro-2-methoxy- | C7H8ClNO | CID 142816 - PubChem [pubchem.ncbi.nlm.nih.gov]
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